

Best methods for cleaning and storing the EXO2 sonde

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Compound of Interest

Compound Name: *Exo2*

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EXO2 Sonde Technical Support Center

This technical support center provides detailed guidance on the best methods for cleaning and storing your **EXO2** sonde and its sensors. Adhering to these procedures will help ensure data accuracy and prolong the life of your equipment.

Frequently Asked Questions (FAQs)

Q1: How often should I clean my **EXO2** sonde?

A1: The recommended cleaning frequency for your **EXO2** sonde is entirely site-dependent.^[1] For pristine streams, a quarterly cleaning may be sufficient.^[1] However, in environments with high sediment and debris, monthly cleaning or even cleaning after every storm event may be necessary.^[1]

Q2: What are the general steps for cleaning the **EXO2** sonde?

A2: For a general cleaning, you should:

- Remove the sensor guard and calibration cup.^[2]
- Clean the sonde body, bulkhead, and sensors with a damp cloth, sponges, or soft-bristled brushes using soap and water.^[1] Products like Simple Green or a Mr. Clean Magic Eraser can also be used.^[1]

- For heavy growth, such as barnacles, a scraping tool may be used with care.[1]
- It is crucial to remove the sensors to clean between them thoroughly.[1]
- After cleaning, rinse the sonde and sensors with deionized (DI) water.

Q3: What is the proper procedure for short-term storage of the **EXO2** sonde?

A3: Short-term storage is for periods when the sonde will be used regularly (e.g., daily or weekly).[3][4] To store the sonde short-term:

- Clean the sonde and sensors as described above.
- Fill the bottom of the calibration cup with a small amount of tap water (approximately 40 mL or 1 cm deep) to create a humid environment.[5]
- Securely screw the calibration cup onto the sonde.[5]
- Do not immerse the sensors directly in the water.[5] Tap water is preferred over DI water as DI water can shorten the life of the pH sensor.[5]

Q4: What are the best practices for long-term storage of the **EXO2** sonde?

A4: Long-term storage is necessary during extended periods of inactivity, such as over winter.[3][4] The following steps should be taken:

- Thoroughly clean the sonde and all sensors.
- Remove the batteries from the sonde to prevent leakage and damage.[6]
- Store each sensor according to its specific requirements. For instance, the pH sensor should be returned to its storage bottle containing a 1M KCl solution or stored in a pH 4 buffer solution.[5] Other sensors can typically be stored dry in their shipping caps to protect them.[3]
- Store the sonde and sensors in a climate-controlled environment, avoiding extreme temperatures. The storage temperature range is -20 to +80°C.[3][7]

Q5: Why is Krytox lubricant important and how do I use it?

A5: Krytox lubricant is essential for maintaining the integrity of the wet-mate connectors and O-rings, preventing water intrusion and corrosion.[1][6] A lack of proper lubrication is a common cause of damage to the bulkhead connectors.[6]

To apply Krytox lubricant:

- First, clean any old lubricant and debris from the connectors and O-rings using soap and water, followed by isopropyl alcohol.[1]
- Allow the alcohol to dry completely.[1]
- Apply a light coat of Krytox grease to the rubber mating surfaces of the connectors and to the O-rings.[5][6] It is recommended to apply the grease with your finger to feel for any degradation of the O-ring.[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Sensor readings are drifting or inaccurate.	Sensor fouling from biological growth, sediment, or other debris.	Thoroughly clean the affected sensor according to the specific cleaning protocol. For example, a fouled pH sensor may require soaking in a mild acid or bleach solution.
Difficulty connecting or removing a sensor.	Damaged or stretched O-ring, or lack of lubrication on the connector.	Inspect the O-ring for any signs of pinching or stretching; replace it if necessary. ^[1] Clean the connector and reapply Krytox lubricant. ^[1]
The central wiper is not cleaning effectively.	The wiper brush is frayed or clogged with sediment.	Clean the wiper brush with water and a comb or small brush. ^[1] If the bristles remain frayed, you can try to reshape them by soaking the brush in hot water while wrapped with a twist tie. ^[1] If this doesn't work, the brush should be replaced. ^[1]
Sonde fails to power on.	Depleted or improperly installed batteries. Corroded battery terminals.	Check the battery orientation and replace with new D-cell alkaline batteries if necessary. ^[2] ^[7] Clean any corrosion from the battery compartment terminals.

Water intrusion in the battery compartment or connector ports.	Worn or damaged O-rings or seals. Improperly tightened battery cap or sensor connectors.	Inspect all O-rings and seals for damage and replace them if needed. Ensure all caps and connectors are securely tightened but not overtightened.[2] Re-lubricate O-rings with Krytox grease.[1][5]
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Experimental Protocols

Protocol 1: Standard Cleaning of EXO2 Sonde and Sensors

Materials:

- Soft-bristled brushes[1]
- Lint-free cloths (e.g., Kimwipes®)[1][5]
- Mild detergent (e.g., Simple Green)[1]
- Deionized (DI) water
- Tap water
- Isopropyl alcohol[1]
- Krytox lubricant[1][5][6]

Methodology:

- Remove the protective guard and any installed sensors from the sonde bulkhead.[2]
- Using a soft-bristled brush and mild detergent, gently scrub the sonde body, sensor guard, and bulkhead to remove all biofouling and debris.

- Individually clean each sensor with a lint-free cloth and mild detergent. For the conductivity/temperature sensor, a specific brush may be used.[5]
- Rinse the sonde and all components thoroughly with tap water, followed by a final rinse with DI water.
- To clean the wet-mate connectors, first remove old lubricant with soap and water, then use isopropyl alcohol.[1] Allow to air dry completely.
- Inspect all O-rings for signs of wear, stretching, or damage. Replace if necessary.[1]
- Apply a light, even coat of Krytox lubricant to the O-rings and the rubber surfaces of the wet-mate connectors before reinstalling the sensors.[1][6]

Protocol 2: Reconditioning a Fouled pH Sensor

Materials:

- 1M Hydrochloric Acid (HCl)[5]
- Household bleach[5]
- Tap water[5]
- Safety glasses and gloves

Methodology:

- Remove the pH sensor from the sonde and rinse it with tap water.[5]
- Soak the sensor in 1M HCl for 5 minutes.[5]
- Thoroughly rinse the sensor with tap water.[5]
- Prepare a 1:1 solution of household bleach and tap water and soak the sensor in this solution for 30 minutes.[5] Do not use DI water for this step.[5]
- Rinse the sensor thoroughly with tap water.[5]

- Soak the sensor in tap water for at least 60 minutes to allow any remaining bleach to leach out.^[5]
- Rinse the sensor one final time and either reinstall it on the sonde or place it in long-term storage solution.^[5]

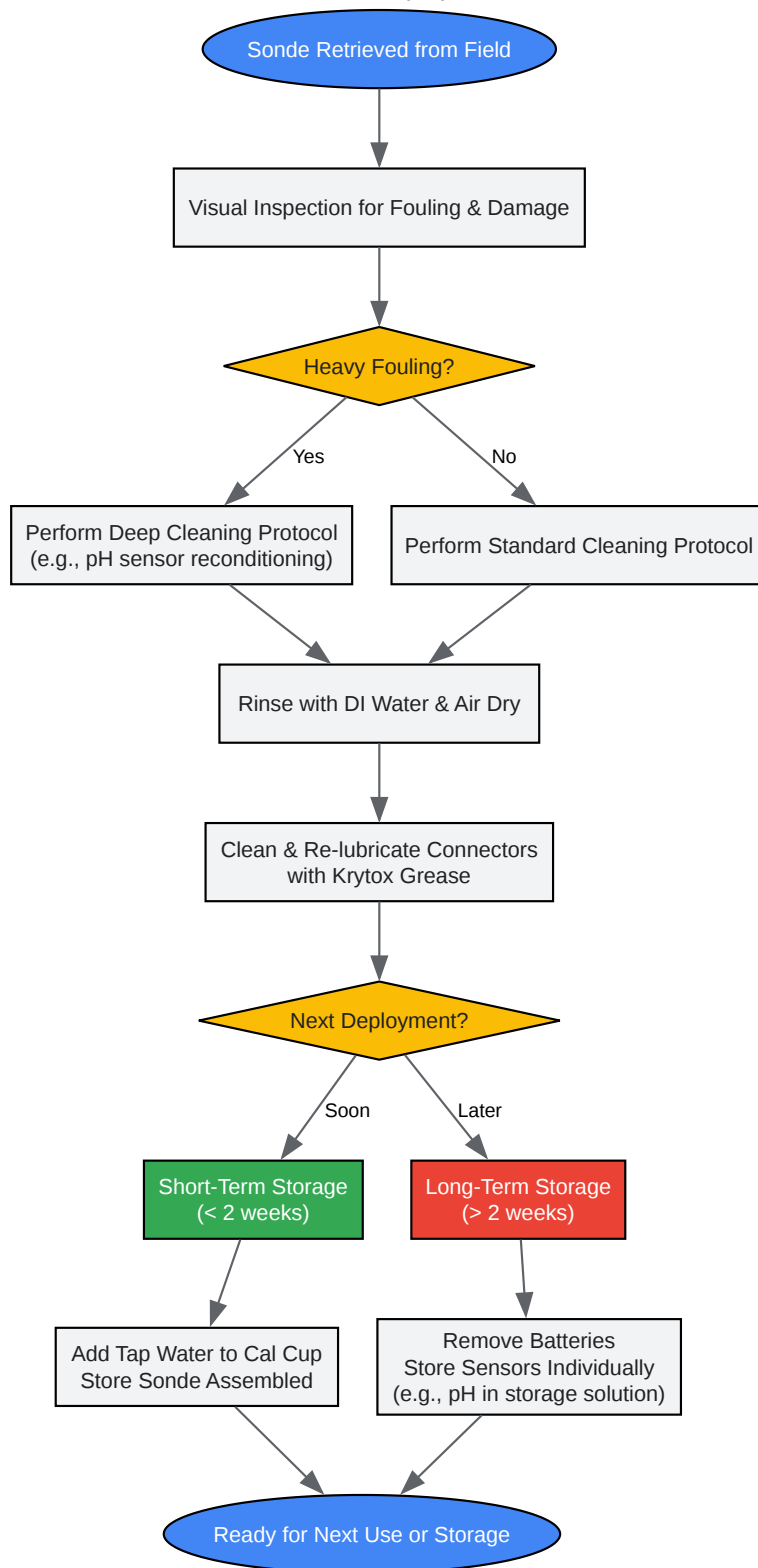
Data Presentation

Table 1: Storage and Maintenance Parameters

Parameter	Specification	Source(s)
Operating Temperature	-5 to 50°C	^[3] ^[7]
Storage Temperature	-20 to +80°C	^[3] ^[7]
pH Sensor Long-Term Storage Solution	1M KCl solution or pH 4 buffer	^[5]
Short-Term Storage Environment	Humid air (approx. 40 mL of tap water in calibration cup)	^[5]
Recommended Battery Type	D-cell alkaline or high-capacity NiMH	^[7]
Battery Life (EXO2)	Approximately 90 days with 4 D-cells (sampling every 15 minutes)	^[6]

Diagrams

EXO2 Sonde Post-Deployment Workflow



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Caption: Workflow for post-deployment cleaning and storage of the **EXO2** sonde.

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